

An In-depth Technical Guide to Allyltriethylsilane (CAS Number 17898-21-4)

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Compound of Interest

Compound Name: Allyltriethylsilane

Cat. No.: B186969

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Abstract

Allyltriethylsilane is an organosilicon compound that serves as a versatile reagent in organic synthesis. As a nucleophilic source of the allyl group, it participates in a variety of carbon-carbon bond-forming reactions, most notably the Hosomi-Sakurai allylation. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, key reactions, and safety considerations for **allyltriethylsilane**. Detailed experimental protocols for its synthesis and application in allylation reactions are presented, alongside spectroscopic data to aid in its characterization. The information is intended to be a valuable resource for researchers in organic chemistry and drug development.

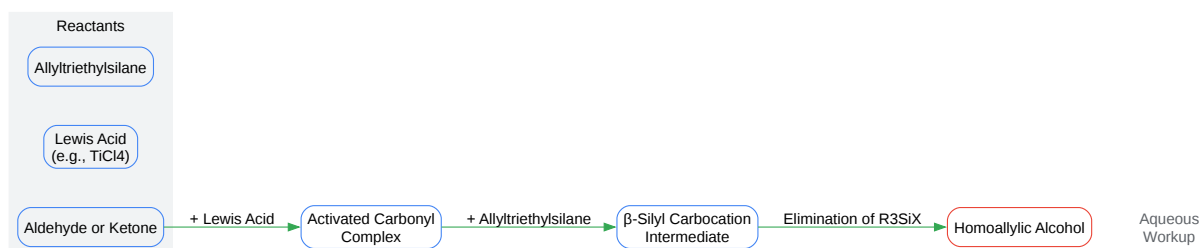
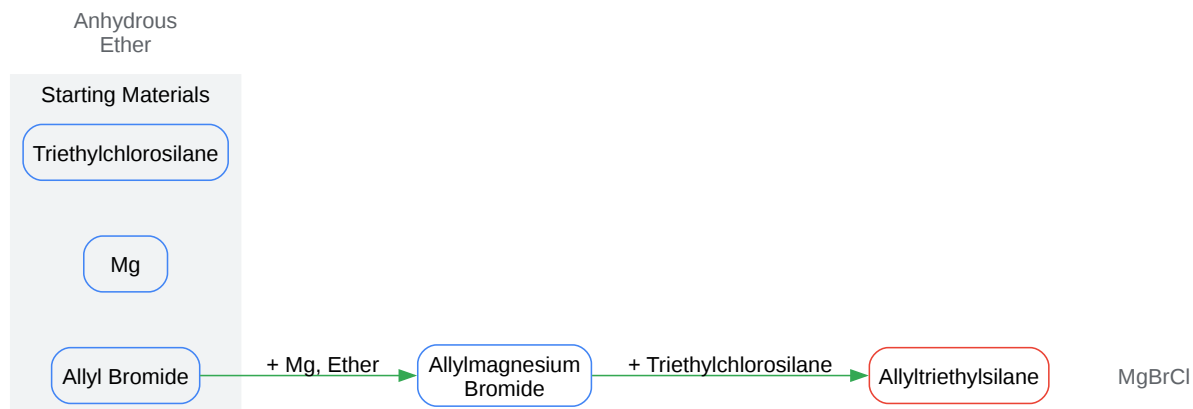
Chemical and Physical Properties

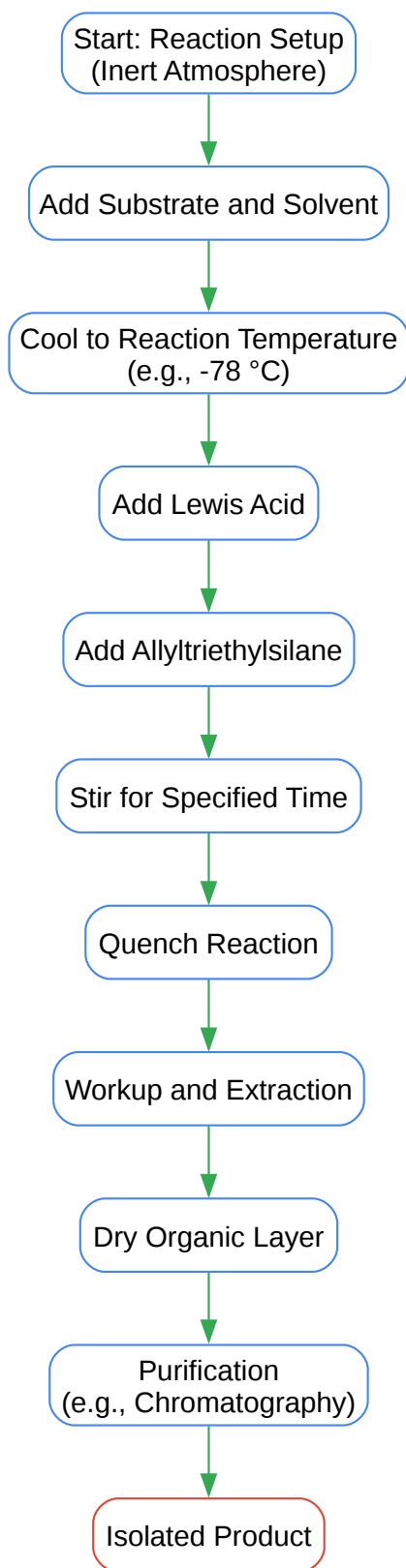
Allyltriethylsilane is a colorless liquid with properties analogous to other trialkylallylsilanes. The quantitative physical and chemical data for **allyltriethylsilane** are summarized in the table below.

Property	Value
CAS Number	17898-21-4
Molecular Formula	C ₉ H ₂₀ Si
Molecular Weight	156.34 g/mol
Appearance	Colorless liquid
Boiling Point	168 °C
Density	0.79 g/mL at 20 °C
Refractive Index (n _D ²⁰)	1.44
Flash Point	39 °C
Purity (typical)	>97.0% (GC)

Synthesis of Allyltriethylsilane

The most common method for the synthesis of **allyltriethylsilane** involves the reaction of a triethylsilyl halide with an allyl Grignard reagent.





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